

An In-depth Technical Guide to Ethyl diethoxyphosphinylformate

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Compound of Interest

Compound Name: Ethyl diethoxyphosphinylformate

CAS No.: 1474-78-8

Cat. No.: B124854

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl diethoxyphosphinylformate, a key organophosphonate compound, holds significant relevance in the pharmaceutical landscape, primarily as a critical process impurity in the synthesis of the antiviral drug Foscarnet.[1][2] Understanding its chemical identity, synthesis, reactivity, and analytical characterization is paramount for professionals engaged in drug development, quality control, and regulatory compliance. This guide provides a comprehensive technical overview of **Ethyl diethoxyphosphinylformate**, offering insights into its molecular characteristics, formation pathways, and the methodologies for its precise detection and quantification.

Chemical Identity and Physicochemical Properties

A thorough understanding of a molecule begins with its fundamental identifiers and physical characteristics.

CAS Number and Synonyms

The Chemical Abstracts Service (CAS) has assigned the number 1474-78-8 to **Ethyl diethoxyphosphinylformate**.^{[1][2][3]} Due to its chemical structure and common applications, it is also known by a variety of synonyms, which are crucial to recognize when reviewing literature and sourcing materials.

Common Synonyms:

- Diethyl (Ethoxycarbonyl)phosphonate^[1]
- Triethyl phosphonoformate^{[2][4]}
- Foscarnet Related Compound D^[1]
- Phosphonoformic Acid Triethyl Ester^[1]
- Diethyl carbethoxyphosphonate^[2]
- Ethyl Diethylphosphonoformate^[1]
- NSC 108684^[1]
- Triethyl Carboxyphosphonate^[1]

Physicochemical Data

A summary of the key physicochemical properties of **Ethyl diethoxyphosphinylformate** is presented in the table below. This data is essential for its handling, purification, and analytical method development.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ O ₅ P	[1][3]
Molecular Weight	210.16 g/mol	[2][3]
Appearance	Clear, colorless to slightly yellow liquid	[1][2]
Boiling Point	135 °C at 12 mmHg	[1][2]
Density	1.11 g/mL at 25 °C	[1][2]
Refractive Index (n _D ²⁰)	1.423	[2]
Solubility	Slightly soluble in chloroform and methanol	[1][2]
Stability	Moisture sensitive	[2]

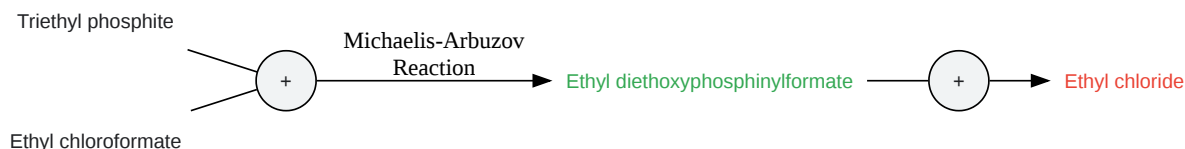
Synthesis and Mechanism of Formation

The deliberate synthesis of **Ethyl diethoxyphosphinylformate** and its inadvertent formation as a byproduct in other reactions are governed by fundamental principles of organophosphorus chemistry.

Synthesis via the Michaelis-Arbuzov Reaction

The primary route for the synthesis of phosphonates such as **Ethyl diethoxyphosphinylformate** is the Michaelis-Arbuzov reaction.[5][6] This reaction involves the nucleophilic attack of a trialkyl phosphite on an alkyl halide or, in this case, an acyl halide.

The synthesis of **Ethyl diethoxyphosphinylformate** is achieved through the reaction of triethyl phosphite with ethyl chloroformate. The lone pair of electrons on the phosphorus atom of triethyl phosphite attacks the electrophilic carbonyl carbon of ethyl chloroformate. This is followed by the expulsion of a chloride ion and subsequent dealkylation of the resulting phosphonium salt by the chloride ion to yield the final product and ethyl chloride as a byproduct.



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Caption: Synthesis of **Ethyl diethoxyphosphinylformate** via the Michaelis-Arbuzov reaction.

Experimental Protocol: Synthesis of **Ethyl diethoxyphosphinylformate**

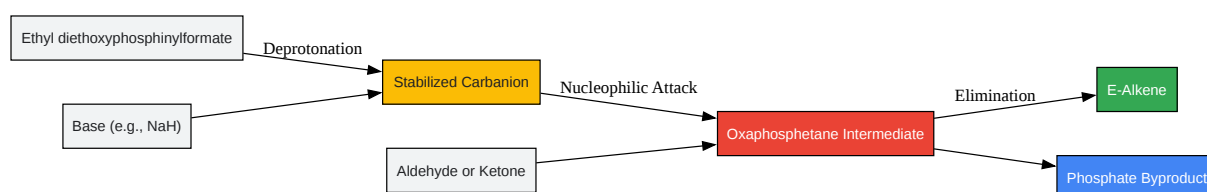
- Materials: Triethyl phosphite, Ethyl chloroformate, dry reaction vessel, stirring apparatus, condenser, heating mantle.
- Procedure:
 - To a dry, inert atmosphere (e.g., nitrogen or argon) reaction vessel equipped with a stirrer, condenser, and dropping funnel, add triethyl phosphite.
 - Cool the reaction vessel in an ice bath.
 - Slowly add ethyl chloroformate dropwise to the stirred triethyl phosphite, maintaining the temperature below 10 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat under reflux for 2-3 hours to ensure the completion of the reaction.
 - The progress of the reaction can be monitored by observing the cessation of ethyl chloride evolution.
 - After cooling, the crude product can be purified by vacuum distillation to yield pure **Ethyl diethoxyphosphinylformate**.

Formation as an Impurity in Foscarnet Synthesis

Foscarnet (trisodium phosphonoformate) is a crucial antiviral medication.[7] **Ethyl diethoxyphosphinylformate** is a known impurity in the synthesis of Foscarnet.[1][2] Its formation can occur when residual triethyl phosphite, a common starting material or intermediate in organophosphorus synthesis, reacts with reagents used in the subsequent steps of Foscarnet production, particularly those that can act as a source of an ethoxycarbonyl group under the reaction conditions. The exact mechanism will depend on the specific synthetic route to Foscarnet, but a plausible pathway involves the reaction of triethyl phosphite with a source of an activated carboxylic acid derivative.

Chemical Reactivity: The Horner-Wadsworth-Emmons Reaction

As a phosphonate, **Ethyl diethoxyphosphinylformate** can participate in the Horner-Wadsworth-Emmons (HWE) reaction. This olefination reaction is a cornerstone of organic synthesis, allowing for the stereoselective formation of alkenes. The HWE reaction involves the deprotonation of the phosphonate at the α -carbon to form a stabilized carbanion, which then reacts with an aldehyde or ketone. The HWE reaction involves the deprotonation of the phosphonate at the α -carbon to form a stabilized carbanion, which then reacts with an aldehyde or ketone.



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Caption: The Horner-Wadsworth-Emmons reaction pathway.

While **Ethyl diethoxyphosphinylformate** is primarily discussed as an impurity, its potential utility in HWE reactions for the synthesis of α,β -unsaturated esters should not be overlooked by synthetic chemists.

Analytical Characterization

The accurate detection and quantification of **Ethyl diethoxyphosphinylformate**, especially as an impurity in active pharmaceutical ingredients (APIs) like Foscarnet, is critical for ensuring drug safety and efficacy. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the primary analytical techniques employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is a robust method for the analysis of Foscarnet and its impurities. A validated HPLC method can effectively separate **Ethyl diethoxyphosphinylformate** from the highly polar Foscarnet and other related substances.

Illustrative HPLC Protocol for Impurity Profiling of Foscarnet:

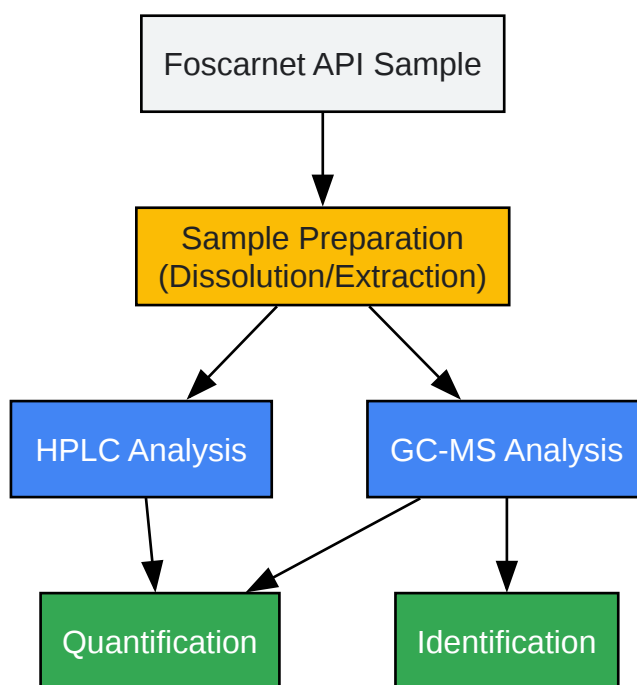
- Column: ODS C18 (e.g., 4.6 x 150mm, 5µm).[\[8\]](#)
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer at pH 4.0) and acetonitrile.[\[8\]](#) A typical starting point could be a 40:60 (v/v) ratio of buffer to acetonitrile.[\[8\]](#)
- Flow Rate: 1.0 - 1.2 mL/min.
- Detection: UV at 225 nm.[\[8\]](#)
- Sample Preparation:
 - Accurately weigh the Foscarnet sample.
 - Dissolve the sample in the mobile phase or a suitable diluent. For Foscarnet sodium, initial wetting with glacial acetic acid followed by dissolution in the mobile phase can improve stability and dissolution time.
 - Filter the sample through a 0.45 µm syringe filter before injection.
- Validation: The method should be validated according to ICH guidelines for linearity, accuracy, precision, specificity, and robustness.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high sensitivity and specificity for the analysis of volatile and semi-volatile compounds like **Ethyl diethoxyphosphinylformate**. It is particularly useful for confirming the identity of impurities and for their quantification at trace levels.

Illustrative GC-MS Protocol for the Determination of **Ethyl diethoxyphosphinylformate**:

- Column: A non-polar or medium-polarity capillary column, such as a 5% phenyl-methylpolysiloxane column (e.g., HP-5, 30 m x 0.32 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of approximately 1.2 mL/min.
- Injector: Splitless mode at a temperature of 220-250 °C.
- Oven Temperature Program:
 - Initial temperature of 70 °C, hold for 2 minutes.
 - Ramp at 15 °C/min to 200 °C.
 - Ramp at 10 °C/min to 280 °C, hold for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Full scan for identification and Selected Ion Monitoring (SIM) for quantification to enhance sensitivity.
- Sample Preparation:
 - Dissolve the sample in a suitable organic solvent (e.g., ethyl acetate, hexane).
 - If the API (Foscarnet) is not soluble, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the impurity.
 - Derivatization is generally not required for this compound.



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Caption: General analytical workflow for the characterization of **Ethyl diethoxyphosphinylformate**.

Spectroscopic Data

Spectroscopic data is indispensable for the unambiguous identification of **Ethyl diethoxyphosphinylformate**. While a comprehensive public database of its spectra is not readily available, the expected spectral features can be inferred from its structure.

Spectroscopic Technique	Expected Features
^1H NMR	Signals corresponding to the three distinct ethyl groups ($-\text{OCH}_2\text{CH}_3$). The methylene protons (OCH_2) will appear as quartets, and the methyl protons ($-\text{CH}_3$) will appear as triplets. The chemical shifts will be influenced by the adjacent oxygen and phosphorus atoms.
^{13}C NMR	Resonances for the seven carbon atoms. The carbonyl carbon will be the most downfield signal. The methylene and methyl carbons of the three ethyl groups will show distinct signals.
^{31}P NMR	A single resonance in the phosphonate region of the spectrum. The chemical shift will be characteristic of a phosphonate ester.
Infrared (IR) Spectroscopy	Strong absorption bands for the $\text{P}=\text{O}$ and $\text{C}=\text{O}$ stretching vibrations. $\text{C}-\text{O}$ and $\text{P}-\text{O}$ stretching bands will also be prominent.
Mass Spectrometry (EI)	The molecular ion peak (M^+) at m/z 210 should be observable. Common fragmentation patterns for esters and phosphonates would be expected, including the loss of ethoxy groups ($-\text{OC}_2\text{H}_5$) and the ethyl group from the ester.

Conclusion

Ethyl diethoxyphosphinylformate, with CAS number 1474-78-8, is a compound of significant interest to the pharmaceutical industry, primarily due to its status as a process-related impurity in the synthesis of Foscarnet. A thorough understanding of its synthesis, reactivity, and analytical characterization is essential for ensuring the quality, safety, and efficacy of the final drug product. The application of modern analytical techniques such as HPLC and GC-MS, guided by the principles outlined in this guide, enables the robust control of this impurity, thereby supporting the development of safe and effective medicines.

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